

Application Notes: Employing 08:0 PI(3,4)P2 in Cell Culture Experiments

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Compound of Interest

Compound Name: 08:0 PI(3,4)P2

Cat. No.: B15597225

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Introduction

Phosphatidylinositol 3,4-bisphosphate [PI(3,4)P2] is a low-abundance, yet critical, phospholipid second messenger residing in the inner leaflet of the plasma membrane. It plays a pivotal role in a multitude of cellular processes, including cell signaling, proliferation, survival, cytoskeletal organization, and membrane trafficking.[1][2] PI(3,4)P2 acts by recruiting and activating specific downstream effector proteins, most notably the serine/threonine kinase Akt (Protein Kinase B), which is a central node in cell survival and growth pathways.[3][4]

The study of PI(3,4)P2's precise functions has been historically challenging due to its transient nature and the complexity of the phosphoinositide network. The use of 1,2-dioctanoyl-sn-glycero-3-phospho-(1'-myo-inositol-3',4'-bisphosphate), or **08:0 PI(3,4)P2**, provides a powerful tool for researchers. This synthetic phosphoinositide features short C8 fatty acid chains, rendering it more water-soluble than its long-chain counterparts.[5][6] This property facilitates its delivery into cultured cells, allowing for the direct investigation of its downstream signaling effects. These application notes provide detailed protocols and technical information for utilizing **08:0 PI(3,4)P2** in cell culture experiments.

Key Applications

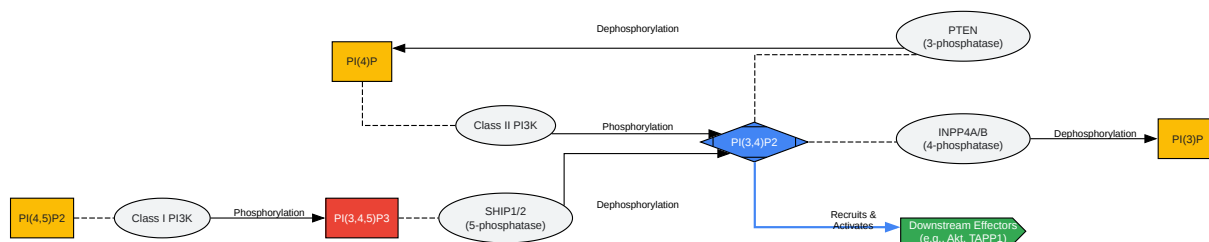
Exogenous application of **08:0 PI(3,4)P2** can be used to:

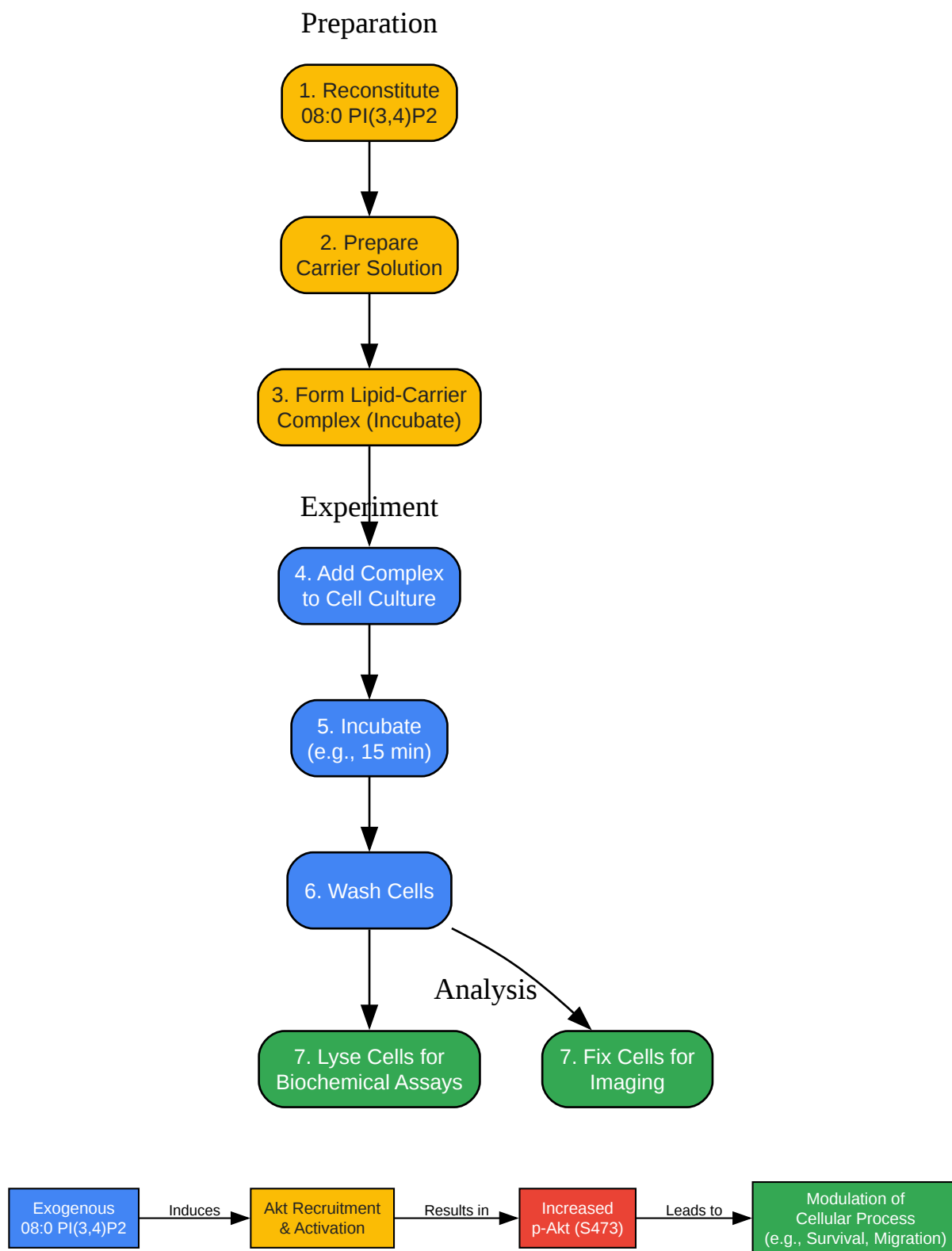
- **Activate the PI3K/Akt Signaling Pathway:** Directly stimulate Akt and other downstream effectors to study cell survival, growth, and proliferation.[4][7]

- Investigate Endocytosis and Vesicular Trafficking: Elucidate the role of PI(3,4)P2 in processes like clathrin-mediated endocytosis and the maturation of endosomes.[\[2\]](#)[\[7\]](#)
- Study Cytoskeletal Dynamics and Cell Migration: Analyze the impact of PI(3,4)P2 on the formation of lamellipodia and invadopodia, which are crucial for cell motility and invasion.[\[2\]](#)[\[8\]](#)
- Modulate Apical Membrane Identity: Investigate its role as a determinant of apical membrane identity in polarized epithelial cells.[\[9\]](#)
- Probe Effector Protein Recruitment: Directly test the recruitment of PI(3,4)P2-binding proteins (e.g., those with PH domains like TAPP1) to the plasma membrane.[\[4\]](#)[\[10\]](#)

PI(3,4)P2 Signaling Pathways

PI(3,4)P2 is generated through two primary routes and is degraded by specific phosphatases, ensuring tight spatial and temporal control of its signaling output.





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